

# gabapentin enacarbil renal dose adjustment CrCl calculation

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Gabapentin Enacarbil

CAS No.: 478296-72-9

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## Frequently Asked Questions

- **FAQ 1: Why is renal dose adjustment critical for gabapentin enacarbil?** Gabapentin, the active moiety released from **gabapentin enacarbil**, is cleared from the body primarily through renal excretion. Its elimination is directly proportional to creatinine clearance (CrCl). A population pharmacokinetic analysis found that gabapentin's oral clearance decreases by approximately **1.6-fold for every 2-fold decrease in CrCl** [1]. Without dose adjustment, patients with renal impairment are at a high risk of drug accumulation, leading to an increased incidence of adverse reactions such as dizziness, sedation, and other central nervous system effects [2] [1].
- **FAQ 2: How do I calculate Creatinine Clearance (CrCl) for dosing?** The standard method for calculating CrCl for drug dosing, as referenced in the prescribing information, is the **Cockcroft-Gault equation** [2] [3]. Please note that dosing recommendations are based on this method and may not directly apply to CrCl values estimated using other equations (e.g., MDRD or CKD-EPI). Always use the method specified in the study protocol or product labeling.
- **FAQ 3: Are the extended-release formulations (Gralise and Horizant) interchangeable?** No. **Gralise and Horizant are not interchangeable** with each other or with other immediate-release gabapentin products due to significant differences in their pharmacokinetic profiles [2]. They have

different indications, dosing schedules, and titration protocols. Horizant (**gabapentin enacarbil**) is the only formulation approved for Restless Legs Syndrome (RLS) [2].

- **FAQ 4: What is the recommended action for a missed dose?** The advice depends on the specific product:
  - For **Horizant**, if a dose is missed, skip it and take the next dose at the scheduled time. Do not take two doses at the same time [2].
  - For **Gralise**, if a dose is missed, take it with food as soon as it is remembered. However, if it is almost time for the next dose, skip the missed dose and resume the regular schedule. Do not take two doses at the same time [2].

## Renal Dose Adjustment Tables

The following tables summarize the recommended dosage adjustments for **gabapentin enacarbil** (Horizant) based on creatinine clearance (CrCl) for its two primary indications.

**Table 1: Dosage for Restless Legs Syndrome (RLS) [2] [3]**

Creatinine Clearance (CrCl)	Recommended Dosage
≥ 60 mL/min	600 mg once daily, at about 5 PM
30 - 59 mL/min	Start at 300 mg once daily; may increase to 600 mg once daily if needed
15 - 29 mL/min	300 mg once daily
< 15 mL/min (not on hemodialysis)	300 mg every other day
< 15 mL/min (on hemodialysis)	Use is not recommended

**Table 2: Dosage for Postherpetic Neuralgia (PHN) [2] [3]**

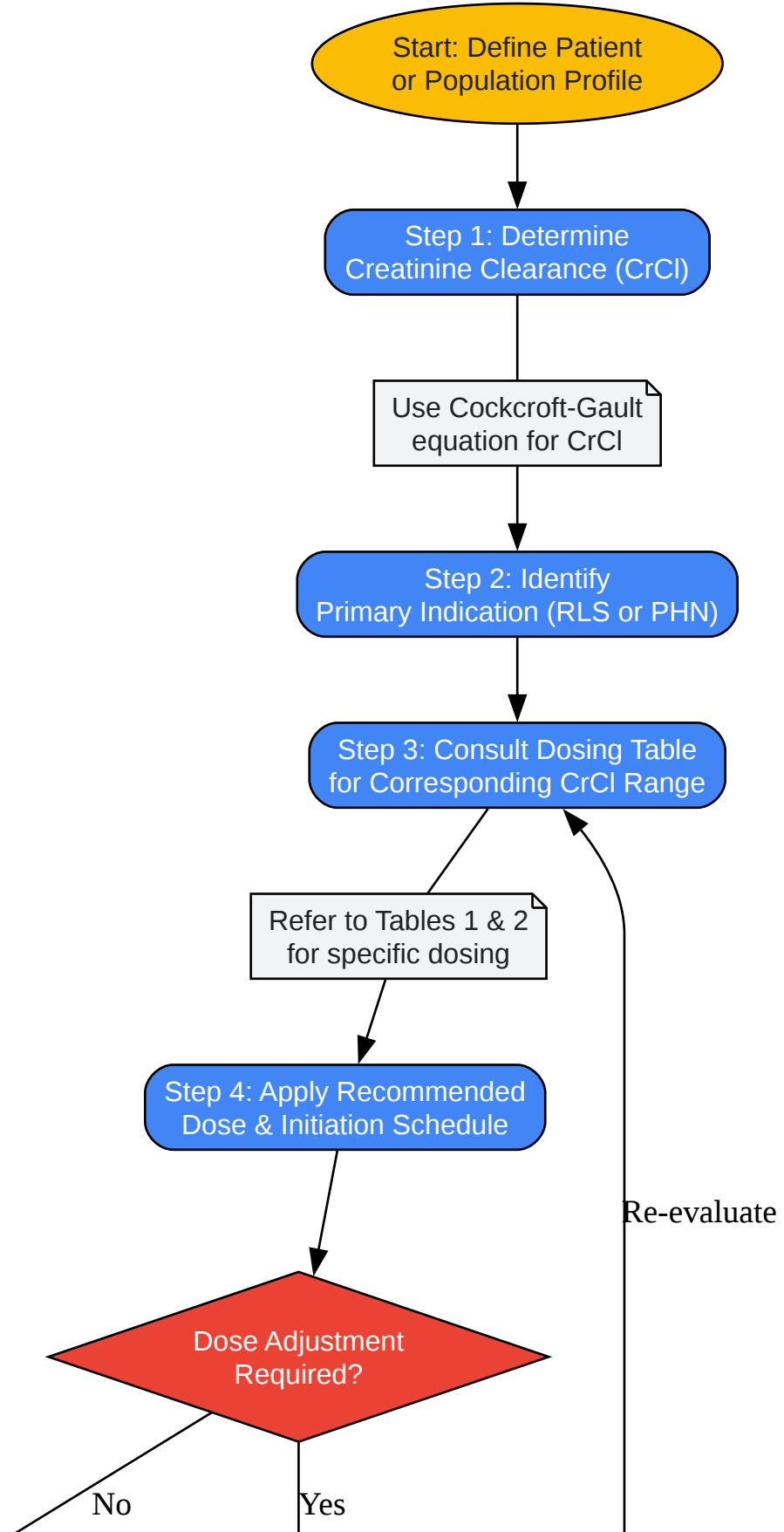
Creatinine Clearance (CrCl)	Recommended Dosage Regimen
$\geq 60$ mL/min	600 mg twice daily (after a 3-day initiation: 600 mg AM x3 days)

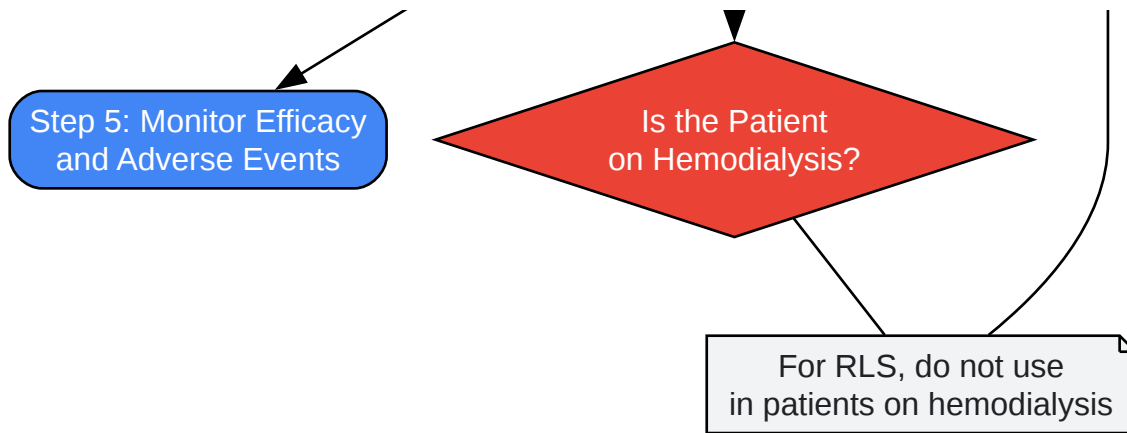
| 30 - 59 mL/min | **Initiation:** 300 mg in the AM for 3 days. **Maintenance:** 300 mg twice daily. May increase to 600 mg twice daily if needed. | | 15 - 29 mL/min | **Initiation:** 300 mg in the AM on Day 1 and Day 3. **Maintenance:** 300 mg once daily in the AM. May increase to 300 mg twice daily if needed. | | < 15 mL/min (not on hemodialysis) | 300 mg every other day in the AM. May increase to 300 mg once daily if needed. | | < 15 mL/min (on hemodialysis) | 300 mg following each dialysis session. May increase to 600 mg following each session if needed. |

## Experimental Protocol: A Guide to Investigating Renal Dosing

When designing experiments or analyzing data related to **gabapentin enacarbil** in renal impairment, a systematic approach is crucial. The following workflow, based on established troubleshooting principles [4], outlines a logical pathway for investigating dosing regimens.

## Protocol: Investigating Renal Dosing for Gabapentin Enacarbil





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This protocol emphasizes a step-by-step methodology to ensure accurate and safe dosing in clinical research scenarios involving renal impairment.

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## References

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**Address:** Ontario, CA 91761, United States

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